

Comparative Analysis of Eriodictyol 7-O-Glucuronide Activity Across Diverse Cell Lines

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Compound of Interest

Compound Name: Eriodictyol 7-O-glucuronide

Cat. No.: B1247359

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A comprehensive analysis of recent studies reveals the varied biological activities of **Eriodictyol 7-O-glucuronide** and its related glycoside derivatives across several human and murine cell lines. This guide synthesizes key findings on the anti-inflammatory, anti-allergic, and antioxidant properties of these compounds, providing researchers, scientists, and drug development professionals with a valuable comparative resource. The data highlights the potential of eriodictyol metabolites in therapeutic applications, warranting further investigation into their mechanisms of action.

Quantitative Data Summary

The following tables summarize the key quantitative findings from studies investigating the effects of **Eriodictyol 7-O-glucuronide** and its glucoside form on various cell lines.

Table 1: Anti-Allergic and Anti-inflammatory Activity of Eriodictyol 7-O- β -d-glucuronide (EDG) in KU812F Cells

| Parameter | Concentration (μM) | Result |
|------------------|-------------------------------|---------------------------|
| FcεRI Expression | | |
| 10 | Reduction from 30.0% to 25.5% | |
| 25 | Reduction to 21.0% | |
| 50 | Reduction to 19.4% | |
| 100 | Reduction to 16.5% | |
| Cell Viability | Up to 100 | No toxic effects observed |

Data sourced from a study on the inhibitory effects of EDG in FcεRI-mediated human basophilic KU812F cell activation.[\[1\]](#)

Table 2: Lipid-Lowering and Antioxidant Effects of Eriodictyol 7-O-β-D glucopyranoside in HepG2 Cells

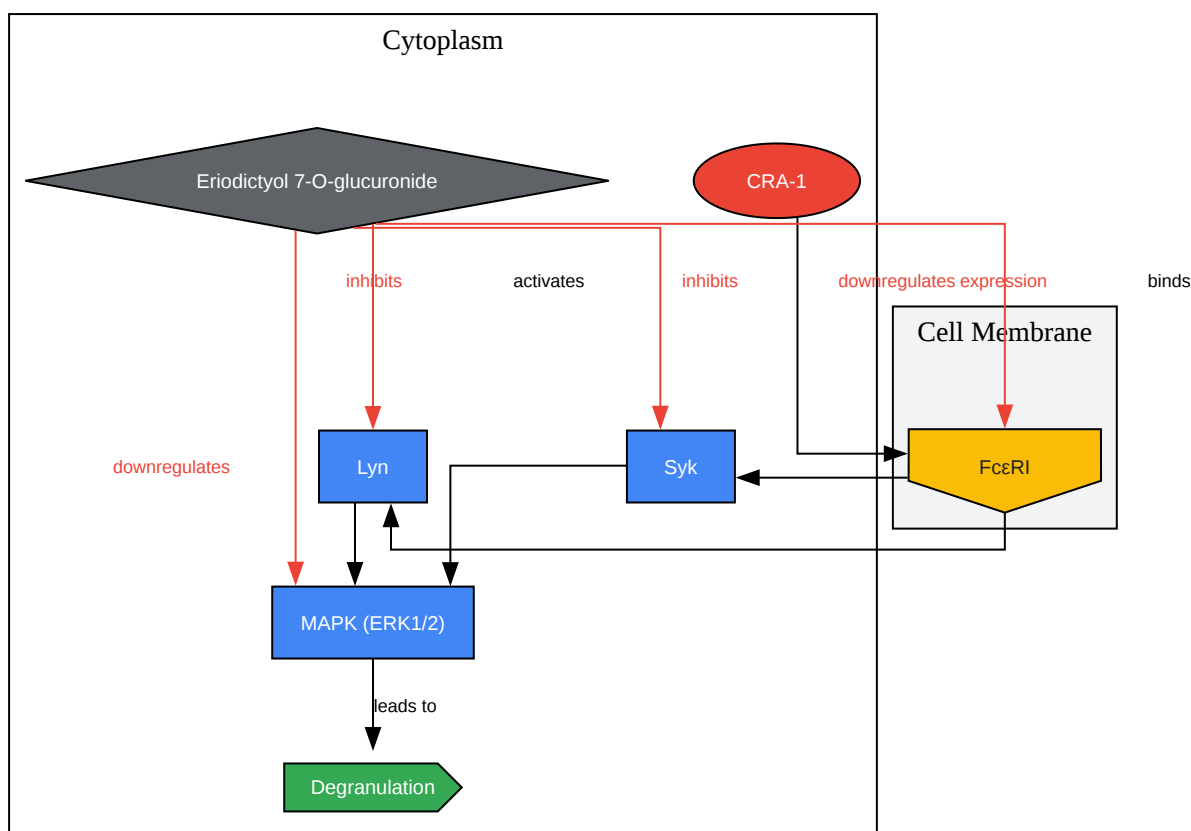
| Parameter | Concentration | Result |
|---|---------------|--|
| Hepatocellular Triglyceride (TG) Levels | 25 μM | Suppressed FFA-induced elevation to 62% (P<0.001) |
| Hepatic Lipid Peroxidation | 25 μM | Significantly inhibited FFA-induced lipid peroxidation (P<0.001) |
| Cell Viability | Not specified | No detectable morphological changes or toxicity observed |

Data from a study on the effects of Eriodictyol 7-O-β-D glucopyranoside on free fatty acid (FFA)-treated human HepG2 hepatocellular carcinoma cells.[\[2\]](#)[\[3\]](#)

Signaling Pathways and Experimental Workflow

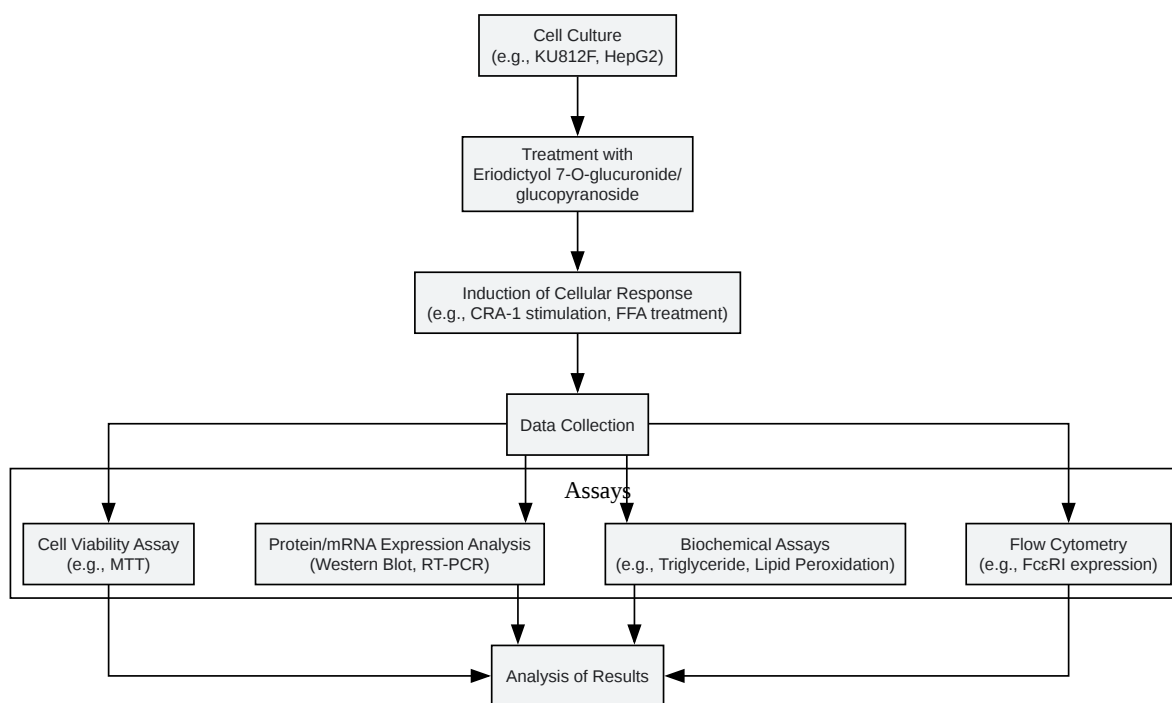
The biological activities of **Eriodictyol 7-O-glucuronide** and its derivatives are underpinned by their interaction with key cellular signaling pathways. The diagrams below illustrate the

proposed mechanisms of action and a typical experimental workflow for assessing these activities.



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Caption: Proposed anti-allergic signaling pathway of **Eriodictyol 7-O-glucuronide** in KU812F cells.



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